enhancing the potency of 1-(3-methylbenzyl)-1H-pyrazol-3-amine

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Compound of Interest	
Compound Name:	*1-(3-methylbenzyl)-1H-pyrazol-3-amine*
CAS No.:	*955962-44-4*
Cat. No.:	*B1270713*

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Executive Summary: The Scaffold Paradox

You are working with **1-(3-methylbenzyl)-1H-pyrazol-3-amine** (CAS: 955962-44-4).[1] Immediate Diagnostic: If you are screening this molecule as is (free amine) and observing low micromolar or high nanomolar potency, this is expected behavior. This molecule is a fragment, not a finished drug. Its potency is latent, waiting to be unlocked through specific derivatization of the exocyclic amine (position 3) and stabilization of the benzyl tail.

This guide addresses the three critical failure points for this scaffold: Regioisomer Contamination, Metabolic Instability, and Binding Mode Deficiencies.

Part 1: Critical Quality Control (The "Hidden" Potency Killer)

Before optimizing structure, you must validate the identity of your material. A common cause of "low potency" is testing the wrong regioisomer.

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The Issue: The synthesis of N-benzyl-3-aminopyrazoles via alkylation of 3-aminopyrazole is non-selective. It produces two isomers:

- N1-isomer (Target): **1-(3-methylbenzyl)-1H-pyrazol-3-amine**. (Usually Active)
- N2-isomer (Impurity): 1-(3-methylbenzyl)-1H-pyrazol-5-amine. (Usually Inactive due to steric clash in the ATP pocket).

Diagnostic Protocol: Do not rely solely on LCMS (both isomers have identical Mass/Charge). You must use 1H-NMR NOE (Nuclear Overhauser Effect) to confirm regiochemistry.

Test	Observation (N1-Isomer)	Observation (N2-Isomer)	Action
NOE Contact	Strong NOE between Benzyl-CH2 and Pyrazole-H5.	Strong NOE between Benzyl-CH2 and Pyrazole-H4.	If N2, discard. Resynthesize.
Chemical Shift	Pyrazole-H5 typically 7.2-7.5 ppm.	Pyrazole-H3 typically 5.5-6.0 ppm.	Verify against reference.
TLC (Polarity)	Generally less polar (higher Rf).	Generally more polar (lower Rf).	Use flash chromatography to separate.

Part 2: Synthetic Workflow & Regiocontrol

Use this workflow to ensure you are synthesizing the correct active scaffold.

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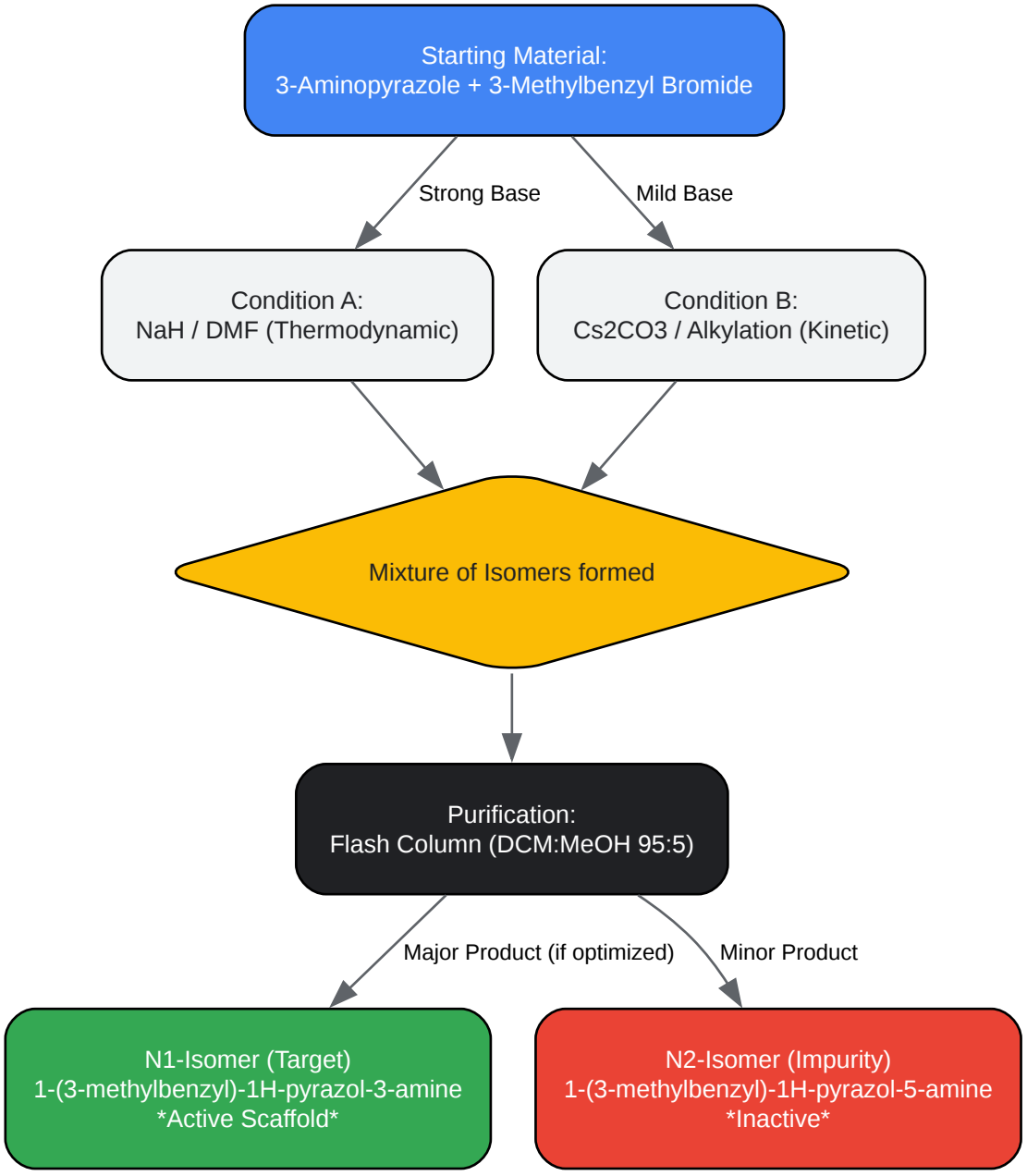

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Figure 1: Synthetic pathway highlighting the divergence of regioisomers. The N1-isomer is required for correct binding orientation in most kinase domains.

Part 3: Potency Enhancement (SAR Strategy)

Once purity is confirmed, use these strategies to move from Fragment (IC50 > 10 µM) to Lead (IC50 < 100 nM).

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Strategy A: The "Hinge Binder" Modification (The Amine)

The free amine (-NH2) is a weak hydrogen bond donor/acceptor. In kinase inhibitors (e.g., Tozasertib or Danusertib analogs), this amine is almost always derivatized to form a "Hinge Binding" motif.

Recommendation: Convert the amine to a Urea or Amide.

- Why: This creates a D-A-D (Donor-Acceptor-Donor) motif that mimics ATP's interaction with the kinase hinge region (typically Glu/Leu residues).
- Protocol: React scaffold with phenyl isocyanates or heteroaryl carboxylic acids.

Strategy B: Metabolic Hardening (The Benzyl Tail)

The "3-methyl" group on the benzyl ring is a metabolic liability. CYP450 enzymes will rapidly oxidize this benzylic methyl to an alcohol/acid, leading to rapid clearance (low in vivo potency).

SAR Decision Matrix:

Current Motif	Liability	Optimization Replacement	Expected Benefit
3-Methyl	Rapid benzylic oxidation (< 15 min).	3-Chloro or 3-Trifluoromethyl	Blocks oxidation; maintains lipophilicity.
Benzyl Ring	Rotational freedom (entropic penalty).	Indazole or Quinoline (Fused rings)	Rigidifies structure; reduces entropy cost of binding.
Pyrazole-C4	Empty space (Solvent exposed).	Fluorine or Methyl	Can displace high-energy water molecules; improves selectivity.

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Part 4: Troubleshooting FAQ (Researcher to Researcher)

Q1: My compound precipitates in the assay buffer (PBS + 1% DMSO). Is it inactive? A: It is likely a false negative. The benzyl-pyrazole core is highly lipophilic (cLogP ~2.5–3.0).

- Fix: Add 0.01% Triton X-100 to your assay buffer to prevent aggregation-based inhibition or precipitation.
- Fix: Verify solubility using a nephelometer before running the IC50 curve.

Q2: I see a "bell-shaped" dose-response curve. A: This often indicates compound aggregation or the "hook effect."

- Fix: Reduce the top concentration. If your top concentration is 100 µM, drop it to 10 µM. Aggregates promiscuously inhibit enzymes, making the compound look more potent than it is at high concentrations, but the effect disappears upon dilution.

Q3: Can I use the 5-amine (N2-isomer) as a negative control? A: Yes, this is an excellent control. The N2-isomer usually cannot form the requisite hydrogen bonds in the ATP pocket because the vector of the exocyclic amine is shifted by ~72 degrees relative to the benzyl group. If the N2-isomer is active, your assay might be picking up non-specific binding (PAINS).

Part 5: Logic Flow for Lead Optimization

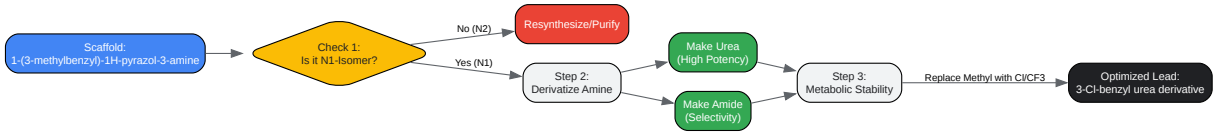

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Figure 2: Decision tree for converting the raw scaffold into a potent lead compound.

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